

Technical Guide: Chemical Structure & Synthesis of 3-Nitro-2-Naphthol () [1]

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Compound of Interest

Compound Name: 2-Hydroxy-3-nitronaphthalene

CAS No.: 32361-60-7

Cat. No.: B1627113

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Executive Summary

3-Nitro-2-naphthol (CAS: 32361-60-7) is a regioisomer of the nitronaphthol family, characterized by the placement of a nitro (

) group at the C3 position and a hydroxyl (

) group at the C2 position of the naphthalene ring system.[1][2][3][4][5][6] Unlike its ubiquitous isomer 1-nitro-2-naphthol (C.I. 10315), the 3-nitro isomer is synthetically challenging to access due to the electronic directing effects of the naphthalene ring, which favor electrophilic substitution at the C1 (alpha) position.

This compound serves as a specialized intermediate in the synthesis of aminonaphthols, azo dyes, and heterocyclic compounds (e.g., benzo[f]quinoxalines). Its structure features a strong intramolecular hydrogen bond, influencing its solubility, pKa, and spectroscopic signature.

Property	Data
IUPAC Name	3-Nitronaphthalen-2-ol
CAS Registry Number	32361-60-7
Molecular Formula	
Molecular Weight	189.17 g/mol
Appearance	Yellow to orange crystalline solid
Solubility	Soluble in organic solvents (EtOH, DMSO, DCM); sparingly soluble in water
Key Isomer Distinction	1-Nitro-2-naphthol (MP ~103°C) vs. 3-Nitro-2-naphthol (Rare isomer)

Molecular Architecture & Electronic Properties

Structural Topology

The naphthalene core is fused, planar, and aromatic. In 3-nitro-2-naphthol, the substituents are in a vicinal (ortho) relationship on the same ring.^[1]

- C2 Position: Occupied by the electron-donating Hydroxyl group (^[1]).^[1]
- C3 Position: Occupied by the electron-withdrawing Nitro group (^[1]).^{[1][7]}

Intramolecular Hydrogen Bonding

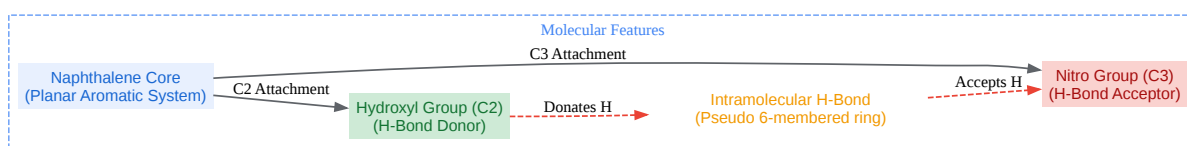
A critical structural feature is the formation of a pseudo-six-membered ring via an intramolecular hydrogen bond between the phenolic hydrogen and one of the nitro group's oxygen atoms.

- Effect on Acidity: This "locking" of the proton makes the compound less acidic than para-nitrophenols, as the proton is stabilized internally.

- **Effect on Reactivity:** The chelation effect reduces the nucleophilicity of the hydroxyl oxygen, requiring harsher conditions for O-alkylation compared to non-nitrated naphthols.

Structural Visualization (DOT)

The following diagram illustrates the connectivity and the resonance-stabilized intramolecular hydrogen bonding network.



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Figure 1: Structural connectivity highlighting the intramolecular hydrogen bond between C2-OH and C3-NO₂.^{[1][3]}

Synthesis & Purification Protocols

Direct nitration of 2-naphthol yields almost exclusively 1-nitro-2-naphthol due to the high electron density at the alpha position (C1).^[1] Therefore, the synthesis of the 3-nitro isomer requires an indirect "blocking" strategy or a functional group interconversion approach.

Primary Synthetic Route: The Diazo-Replacement Method

This robust protocol bypasses the direct nitration selectivity issue by utilizing 3-nitro-2-naphthylamine as the key precursor.^[1]

Step 1: Precursor Synthesis (3-Nitro-2-naphthylamine)

- **Starting Material:** 2,3-Dinitronaphthalene (obtained via specific nitration conditions of naphthalene or cyclization strategies).^[8]

- Reaction: Selective partial reduction using Sodium Polysulfide () or catalytic hydrogenation.
- Product: 3-Nitro-2-naphthylamine (Red crystals).[1]

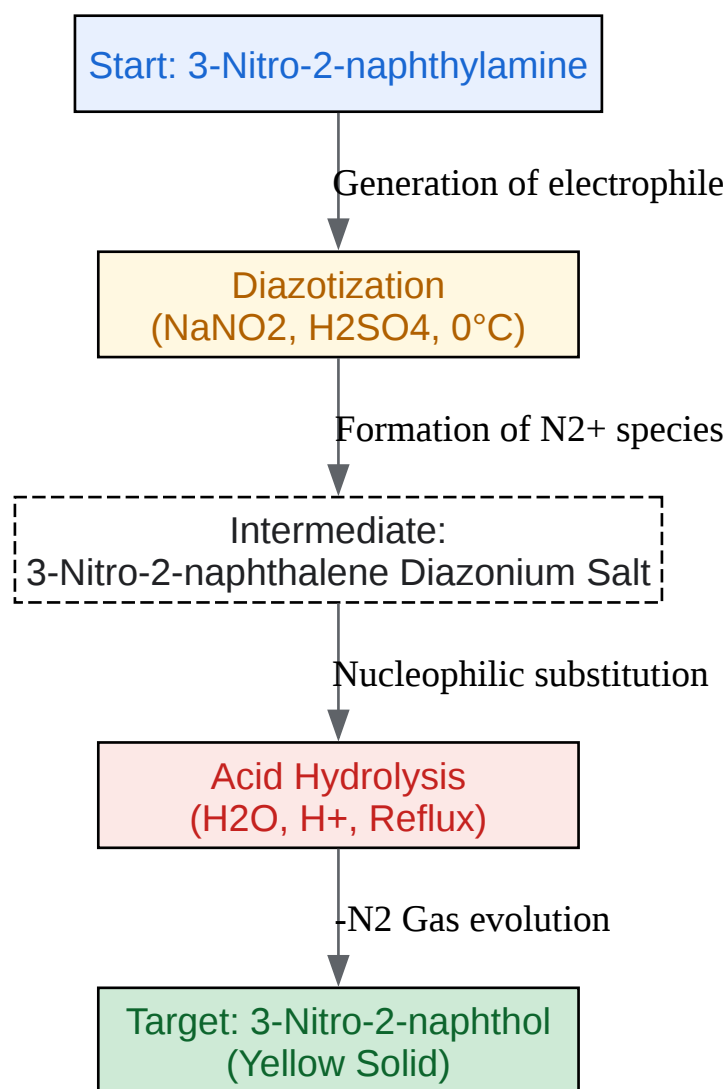
Step 2: Diazotization

- Reagents: Sodium Nitrite (), Sulfuric Acid (), Water.
- Conditions: (Ice bath).
- Mechanism: Conversion of the group into the diazonium salt ().

Step 3: Hydrolysis (Sandmeyer-type Hydroxylation)[1]

- Reagents: Dilute Sulfuric Acid (), Heat.
- Conditions: Reflux ().
- Mechanism: Nucleophilic attack by water on the diazonium carbon, releasing gas and forming the phenol.

Experimental Workflow Diagram



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Figure 2: Step-by-step synthetic workflow from the amine precursor to the target naphthol.[1]

Spectroscopic Characterization

Identification of 3-nitro-2-naphthol relies on distinguishing it from the 1-nitro isomer.[1] The key diagnostic markers are found in the Proton NMR (

NMR).

Proton NMR (NMR) Signature

In 2,3-disubstituted naphthalenes, the protons at C1 and C4 appear as singlets (due to lack of adjacent protons on the same ring), whereas in 1,2-disubstituted systems (like 1-nitro-2-

naphthol), the adjacent protons show doublet splitting (ortho-coupling).

Signal	Chemical Shift (, ppm)	Multiplicity	Assignment
-OH	10.5 - 12.0	Broad Singlet	Phenolic proton (Deshielded by H-bond)
C1-H	8.3 - 8.6	Singlet	Aromatic proton (Alpha to OH, shielded relative to C4)
C4-H	8.6 - 8.9	Singlet	Aromatic proton (Alpha to NO ₂ , deshielded)
C5-C8	7.4 - 8.0	Multiplet	Other aromatic ring protons

Infrared (IR) Spectroscopy[11]

- O-H Stretch:

(Broad, shifted lower due to intramolecular H-bonding).[1]

- N=O Stretch (Asymmetric):

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- N=O Stretch (Symmetric):

.

Applications in Drug Development & Materials Ligand Design

The ortho-nitronaphthol motif acts as a bidentate ligand (O, O-donor via tautomerization or O, N-donor interaction) for transition metals (Cu, Co, Ni). These complexes are investigated for:

- Catalysis: Oxidation reactions.
- Antimicrobial Agents: Metal chelates often show enhanced cytotoxicity against bacterial strains compared to the free ligand.

Pharmaceutical Intermediates

3-Nitro-2-naphthol is a precursor to 3-amino-2-naphthol, a scaffold found in:

- Benzo[f]quinoxalines: A class of heterocyclic compounds with potential antitumor and kinase inhibitory activity.
- Azo Pigments: High-performance pigments where the 3-position substitution alters the color gamut compared to standard 2-naphthol dyes.^[1]

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